

Technical Profile: (4-Chlorophenyl)methyl 2-aminoacetate

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Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 2-aminoacetate

Cat. No.: B15268092

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Advanced Protecting Group Strategies in Peptide Chemistry

Executive Summary

(4-Chlorophenyl)methyl 2-aminoacetate is a specialized carboxyl-protected derivative of glycine. In the context of organic synthesis and drug development, it functions primarily as a modified benzyl ester protecting group.

The introduction of the electron-withdrawing chlorine atom at the para-position of the benzyl ring imparts a critical physicochemical property: enhanced stability toward acidic conditions compared to the unsubstituted benzyl ester. This compound is a strategic tool in orthogonal protection schemes, allowing for the selective retention of the C-terminal ester during the removal of more acid-labile groups (e.g., Boc, Trityl) or during mild acidic workups.

Chemical Identity & Physicochemical Profiling[1]

This compound is most commonly handled as its hydrochloride salt to ensure stability and crystallinity.

Nomenclature & Identification

Parameter	Detail
IUPAC Name	(4-Chlorophenyl)methyl 2-aminoacetate
Common Synonyms	Glycine 4-chlorobenzyl ester; 4-Chlorobenzyl glycinate; Gly-OBzl(4-Cl)
Molecular Structure	
Molecular Formula	(Free Base) (HCl Salt)
Molecular Weight	199.63 g/mol (Free Base) 236.09 g/mol (HCl Salt)
Component CAS	Alcohol Moiety: 4-Chlorobenzyl alcohol [873-76-7] Amino Acid: Glycine [56-40-6]

Physical Properties (Predicted & Observed)

Property	Value / Characteristic	Context
Physical State	White to off-white crystalline solid	Typically isolated as the Hydrochloride (HCl) salt.
Solubility (HCl Salt)	Soluble: Water, Methanol, DMSO Insoluble: Diethyl ether, Hexanes	Polar ionic character allows aqueous extraction.
Solubility (Free Base)	Soluble: DCM, Ethyl Acetate, THF	Generated in situ by neutralization with TEA/DIPEA.
pKa (Conjugate Acid)	~7.4 - 7.6	Slightly lower than Gly-OMe due to the inductive effect of the 4-chlorobenzyl group.
Hygroscopicity	Moderate	Store under desiccant; ester hydrolysis is accelerated by moisture.

Synthesis & Manufacturing Protocols

The synthesis of **(4-Chlorophenyl)methyl 2-aminoacetate** requires precise control to prevent polymerization (diketopiperazine formation) of the free amine. The Direct Esterification (Method A) is preferred for scale-up, while Coupling (Method B) is used for high-value, sensitive analogs.

Method A: Fischer Esterification (Scale-Up Route)

Principle: Acid-catalyzed condensation of glycine with 4-chlorobenzyl alcohol, utilizing azeotropic water removal to drive the equilibrium.

Reagents:

- Glycine (1.0 equiv)[1]
- 4-Chlorobenzyl alcohol (1.2 equiv)
- -Toluenesulfonic acid monohydrate (-TsOH) (1.1 equiv)
- Solvent: Toluene or Benzene (for Dean-Stark trap)

Protocol:

- Setup: Charge a round-bottom flask with Glycine, 4-Chlorobenzyl alcohol, and -TsOH in Toluene. Fit with a Dean-Stark trap and reflux condenser.
- Reflux: Heat to reflux () with vigorous stirring. Monitor water collection in the trap. Continue until theoretical water volume is collected (~4-6 hours).
- Isolation: Cool the mixture to . The product often crystallizes as the -TsOH salt.

- Salt Exchange (Optional): Filter the solid, suspend in EtOAc, and wash with saturated to obtain the free base (use immediately) or treat with HCl/Dioxane to precipitate the stable HCl salt.

Method B: Steglich Coupling (Laboratory Scale)

Principle: Carbodiimide-mediated esterification of

-protected glycine followed by deprotection.

Workflow Diagram (DOT):

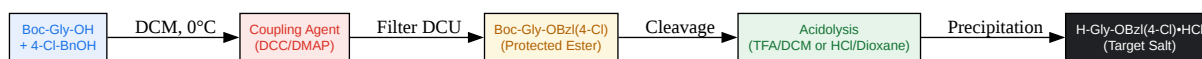


Figure 1: Steglich Coupling Synthesis Pathway

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Stability & Reactivity: The "4-Chloro" Effect[5][11]

The defining feature of this compound is its modulated acid stability.[2] In peptide synthesis, the stability of benzyl esters is dictated by the electronic nature of the phenyl ring substituents.

Mechanistic Insight

Acidolytic cleavage of benzyl esters proceeds via an

-like mechanism, generating a benzyl carbocation.

- Electron-Donating Groups (e.g., 4-OMe): Stabilize the carbocation

Faster cleavage (Acid Labile).

- Electron-Withdrawing Groups (e.g., 4-Cl, 4-NO₂): Destabilize the carbocation

Slower cleavage (Acid Stable).

Comparative Stability Table

Protecting Group	Structure	Stability vs. 50% TFA	Cleavage Conditions
4-Methoxybenzyl		Very Low (min)	1-5% TFA (mild acid)
Benzyl (Bn)		Low/Moderate	HF, HBr, or Hydrogenolysis
4-Chlorobenzyl		High (2x more stable than Bn)	Liquid HF (), TFMSA
4-Nitrobenzyl		Very High	Zn/AcOH or Hydrogenolysis

Application Note: Use the 4-Chlorobenzyl ester when you need to remove a Boc group (using TFA) without risking partial loss of the C-terminal ester. It provides a "safety margin" that the standard benzyl ester lacks.

Degradation Pathways Diagram

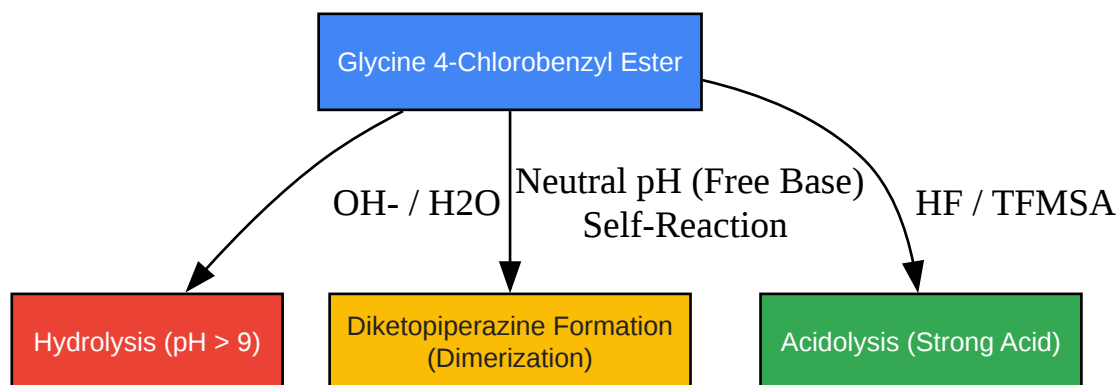


Figure 2: Primary Reactivity & Degradation Pathways

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[6]

Applications in Drug Development

Solid-Phase Peptide Synthesis (SPPS)

While less common in modern Fmoc chemistry, the 4-chlorobenzyl group is vital in Boc/Benzyl strategies. It is often used for the side-chain protection of Aspartic and Glutamic acid to prevent succinimide formation, a common side reaction with standard benzyl esters.

Prodrug Design

The 4-chlorobenzyl moiety renders the ester more lipophilic (higher LogP) than the parent glycine. This can be exploited to:

- Enhance membrane permeability.
- Modulate the hydrolysis rate in vivo (slower release of Glycine compared to unsubstituted benzyl esters).

Safety & Handling (MSDS Highlights)

- Hazard Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Inhalation: Dust may cause respiratory irritation.^[3] Handle in a fume hood.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The free base is unstable and should be generated in situ.
- Disposal: Incineration. Contains halogenated organic material; do not dispose of in standard aqueous waste streams.

References

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Sources

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